

safe handling and storage procedures for Chlorobenzene-d5

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Compound of Interest

Compound Name: Chlorobenzene-d5

Cat. No.: B046527

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An In-depth Technical Guide to the Safe Handling and Storage of **Chlorobenzene-d5**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols and essential data for the handling and storage of **Chlorobenzene-d5** (CAS No. 3114-55-4). Adherence to these procedures is critical to ensure a safe laboratory environment and maintain the integrity of the compound for research and development purposes.

Chemical and Physical Properties

Chlorobenzene-d5, a deuterated analog of chlorobenzene, is a flammable liquid and vapor.^[1]
^[2] Its physical and chemical properties are summarized below.

Property	Value
Molecular Formula	C ₆ D ₅ Cl[3][4][5]
Molecular Weight	117.59 g/mol [3][5]
Appearance	Colorless liquid[3][4]
Boiling Point	130-130.5 °C[3][6][7]
Density	1.157 g/mL at 25 °C[3][6][7]
Flash Point	24.0 °C (75.2 °F) - closed cup[3]
Refractive Index	n ₂₀ /D 1.522[3][6][7]
Isotopic Purity	≥99 atom % D[3]

Hazard Identification and Classification

Chlorobenzene-d₅ is classified as a hazardous chemical.[1] It is a flammable liquid and is harmful if inhaled.[1][8] It can also cause skin irritation.[2]

GHS Classification:

- Flammable liquids (Category 3)[1][3][8]
- Acute toxicity, Inhalation (Category 4)[1][8]
- Skin corrosion/irritation (Category 2)[3]
- Hazardous to the aquatic environment - chronic hazard (Category 2)[3][8][9]

Signal Word: Warning[1][3]

Hazard Statements:

- H226: Flammable liquid and vapor.[3][8]
- H315: Causes skin irritation.[3]

- H332: Harmful if inhaled.[3][8]
- H411: Toxic to aquatic life with long lasting effects.[3][8][9]

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are paramount to minimize exposure and associated risks.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[8]
- Use spark-proof tools and explosion-proof equipment.[1]
- Ensure grounding and bonding of containers and receiving equipment to prevent static discharge.

Personal Protective Equipment

A summary of recommended PPE is provided in the table below.

Protection Type	Recommendations
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.[10]
Skin Protection	Wear chemical-resistant gloves (e.g., PVC).[10] Wear protective clothing to prevent skin contact.
Respiratory Protection	If ventilation is inadequate, use a NIOSH/MSHA approved respirator.
General Hygiene	Wash hands thoroughly after handling.[2] Do not eat, drink, or smoke in the laboratory.[2]

Storage Procedures

Correct storage of **Chlorobenzene-d5** is essential for maintaining its quality and for safety.

Storage Condition	Recommendation
Temperature	Store at room temperature or as recommended at 15-25 °C.[5]
Container	Keep container tightly closed in a dry and well-ventilated place.[1][2] Store in the original container, which may be a glass ampule or bottle.[7][10]
Atmosphere	Store under an inert atmosphere.[1]
Incompatible Materials	Bases, strong oxidizing agents, alkali metals, nitric acid, and dimethyl sulfoxide.[1][10]
Location	Store in a designated flammables area.[1] Keep away from heat, sparks, open flames, and hot surfaces.[1]

Emergency Procedures

In the event of an emergency, follow these procedures.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air.[1] If not breathing, give artificial respiration.[1] Seek medical attention.[1]
Skin Contact	Take off contaminated clothing immediately.[2] Wash off with soap and plenty of water.[8][9] If skin irritation occurs, get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. [2] Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.
Ingestion	Do NOT induce vomiting.[8] Rinse mouth with water.[8][9] Call a physician.[8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8] Water mist may be used to cool closed containers.[1]
- Specific Hazards: Flammable liquid and vapor.[1] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[1][2] Containers may explode when heated.[1]
- Hazardous Combustion Products: Carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[1]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[1][2]

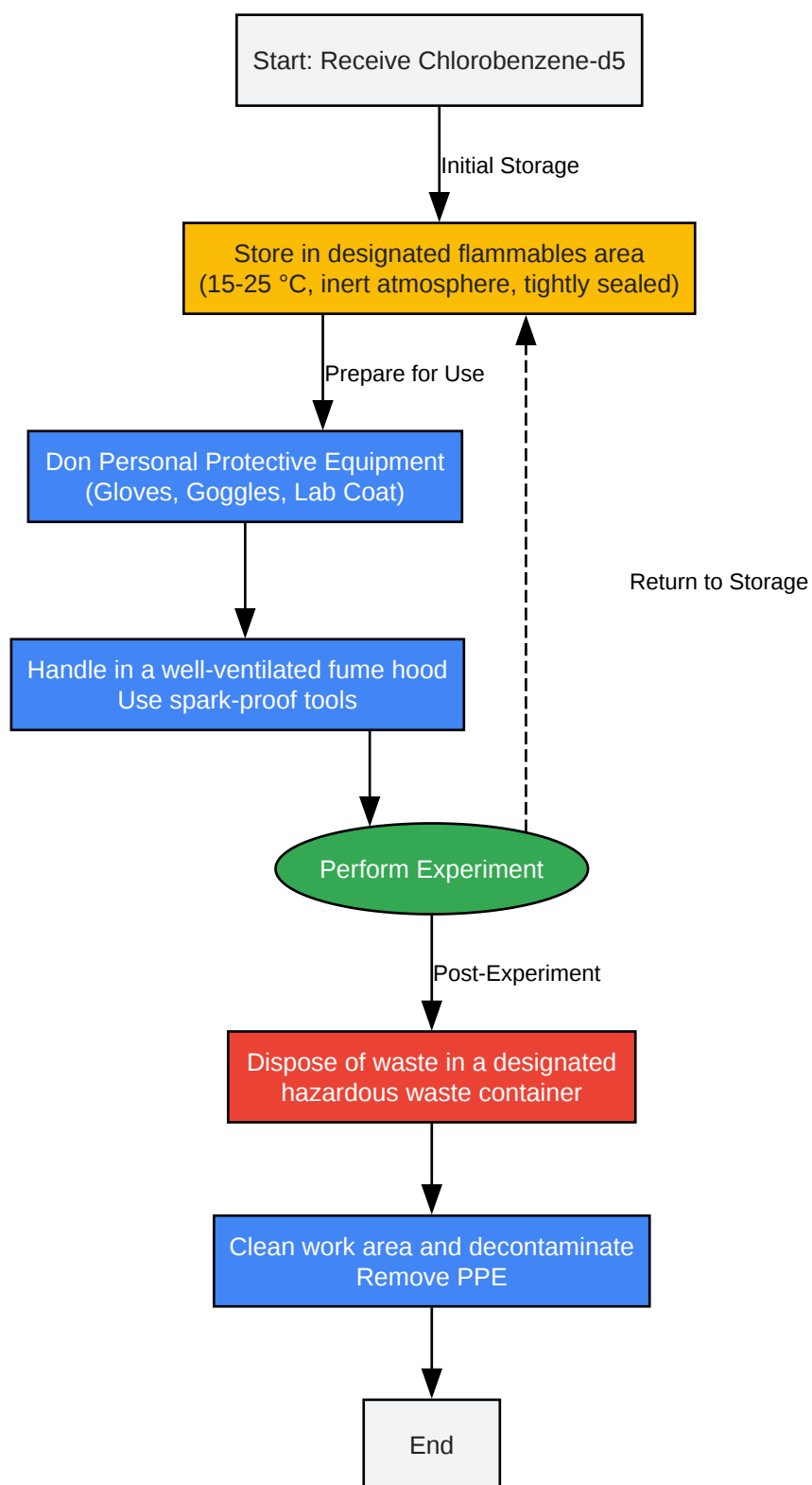
Accidental Release Measures

- Personal Precautions: Remove all sources of ignition.[8][11] Avoid breathing vapors, mist, or gas.[8] Ensure adequate ventilation.[8]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[8] Do not let the product enter drains.[8]

- Methods for Cleaning Up: Absorb with a liquid-binding material (e.g., sand, diatomite, acid binders, universal binders).[8][12] Place in a suitable container for disposal.[2]

Experimental Workflow: Safe Handling and Storage

The following diagram illustrates the logical workflow for the safe handling and storage of **Chlorobenzene-d5**.



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Caption: Workflow for the safe handling and storage of **Chlorobenzene-d5**.

This guide is intended to provide a comprehensive overview of the safe handling and storage of **Chlorobenzene-d5**. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most detailed and up-to-date information.

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